

Perthane: A Toxicological and Ecotoxicological Profile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Perthane*

Cat. No.: *B1679655*

[Get Quote](#)

An In-depth Guide for Researchers and Drug Development Professionals

Introduction

Perthane, chemically known as 1,1-dichloro-2,2-bis(4-ethylphenyl)ethane, is an organochlorine insecticide. Once used for controlling pests on vegetables and in the textile industry, its use has been discontinued due to its environmental persistence and potential health risks. This technical guide provides a comprehensive overview of the available toxicological and ecotoxicological data on **Perthane**, intended to serve as a resource for researchers, scientists, and professionals in drug development. All quantitative data is presented in structured tables, and key experimental methodologies are detailed. Additionally, relevant biological pathways and experimental workflows are visualized using diagrams.

Toxicological Data

The toxicological profile of **Perthane** has been evaluated through various studies, primarily focusing on acute toxicity and carcinogenicity.

Acute Toxicity

Acute toxicity studies are designed to determine the adverse effects of a substance following a single, short-term exposure. The most common measure is the median lethal dose (LD50), which is the dose required to kill 50% of a test population.

Table 1: Acute Oral Toxicity of **Perthane**

Species	Route	Parameter	Value (mg/kg)
Rat	Oral	LD50	6600[1]
Mouse	Oral	LD50	6600[1]

Carcinogenicity

The carcinogenic potential of **Perthane** has been investigated in long-term animal studies. The National Cancer Institute (NCI) conducted a bioassay, and the results have been a subject of evaluation. **Perthane** is considered a questionable carcinogen with experimental data showing both carcinogenic and tumorigenic effects[1].

Table 2: Carcinogenicity of **Perthane**

Species	Bioassay Results	Classification
Mouse	Evidence of carcinogenicity in NCI bioassay	Questionable Carcinogen[1]
Rat	No evidence of carcinogenicity in NCI bioassay	Questionable Carcinogen[1]

Ecotoxicological Data

Ecotoxicology studies the effects of toxic chemicals on biological organisms, particularly at the population, community, and ecosystem level. For **Perthane**, data is available on its toxicity to birds and its high potential for adverse effects on aquatic life.

Avian Toxicity

Dietary toxicity studies are conducted to assess the effects of pesticides on birds.

Table 3: Avian Dietary Toxicity of **Perthane**

Species	Test Type	Parameter	Value (ppm)
Bobwhite quail (Colinus virginianus)	8-day dietary	LC50	>5000

Aquatic Toxicity

While specific quantitative LC50 (median lethal concentration) or EC50 (median effective concentration) values for fish and aquatic invertebrates for **Perthane** are not readily available in the public domain, it is classified as very toxic to aquatic organisms and may cause long-term adverse effects in the aquatic environment. Standardized tests are used to determine these values.

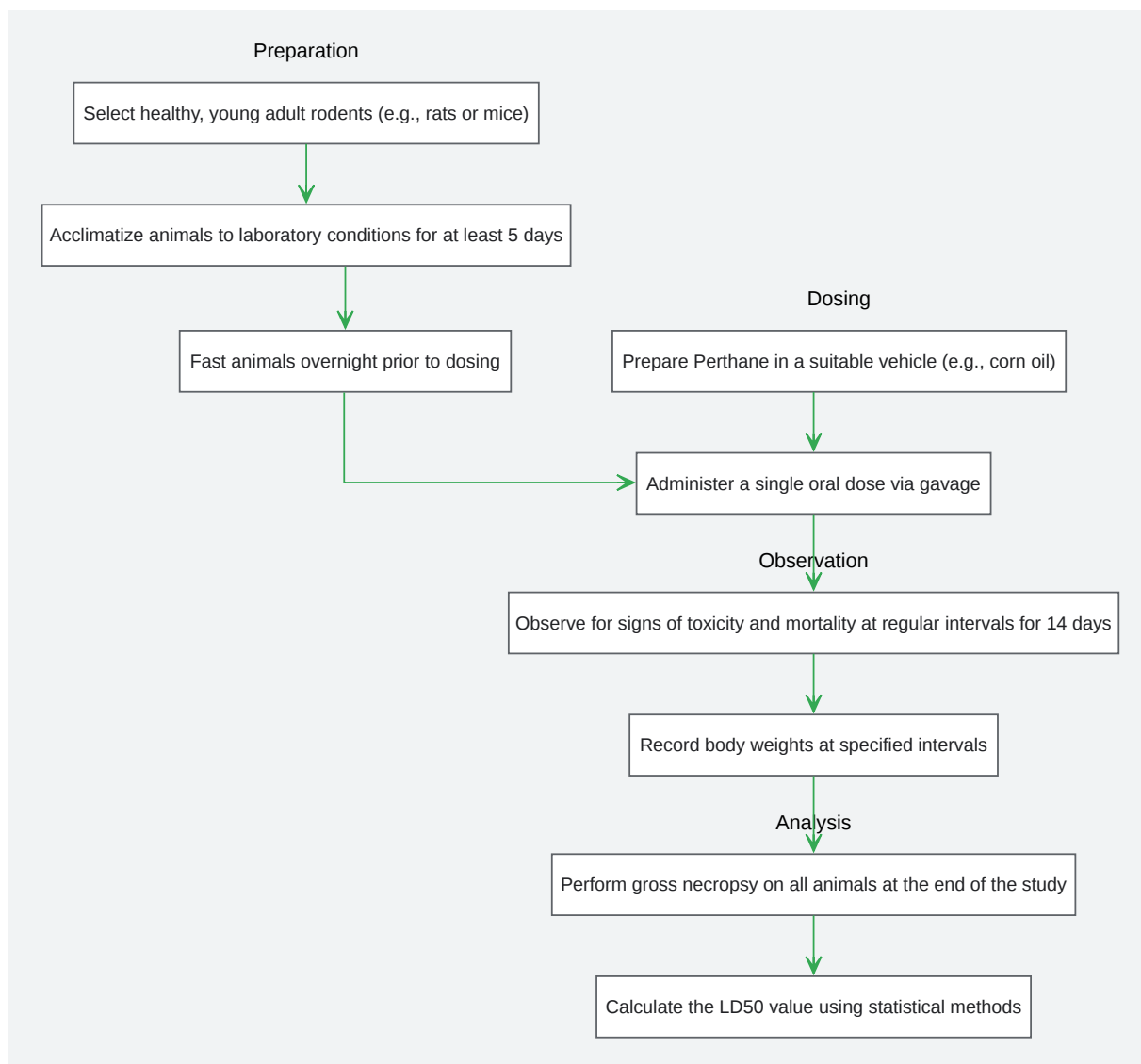
Experimental Protocols

The following sections detail the standardized methodologies for the key toxicological and ecotoxicological tests cited.

Acute Oral Toxicity (LD50) Test

The acute oral toxicity of a substance is typically determined using a protocol similar to the OECD Test Guideline 420 (Acute Oral Toxicity - Fixed Dose Procedure) or OECD 423 (Acute Oral Toxicity - Acute Toxic Class Method).

Experimental Workflow for Acute Oral LD50 Test



[Click to download full resolution via product page](#)

Caption: Workflow for a typical acute oral toxicity (LD50) study in rodents.

The protocol involves the following key steps:

- **Animal Selection and Acclimatization:** Healthy, young adult rodents of a specific strain are selected and acclimatized to the laboratory environment.
- **Dosing:** After a period of fasting, a single dose of **Perthane**, dissolved or suspended in a suitable vehicle, is administered orally via gavage.
- **Observation:** Animals are observed for signs of toxicity and mortality for a period of at least 14 days. Body weights are recorded periodically.
- **Necropsy:** At the end of the observation period, all animals are euthanized and subjected to a gross necropsy to identify any pathological changes.
- **Data Analysis:** The LD50 value is calculated using appropriate statistical methods based on the mortality data.

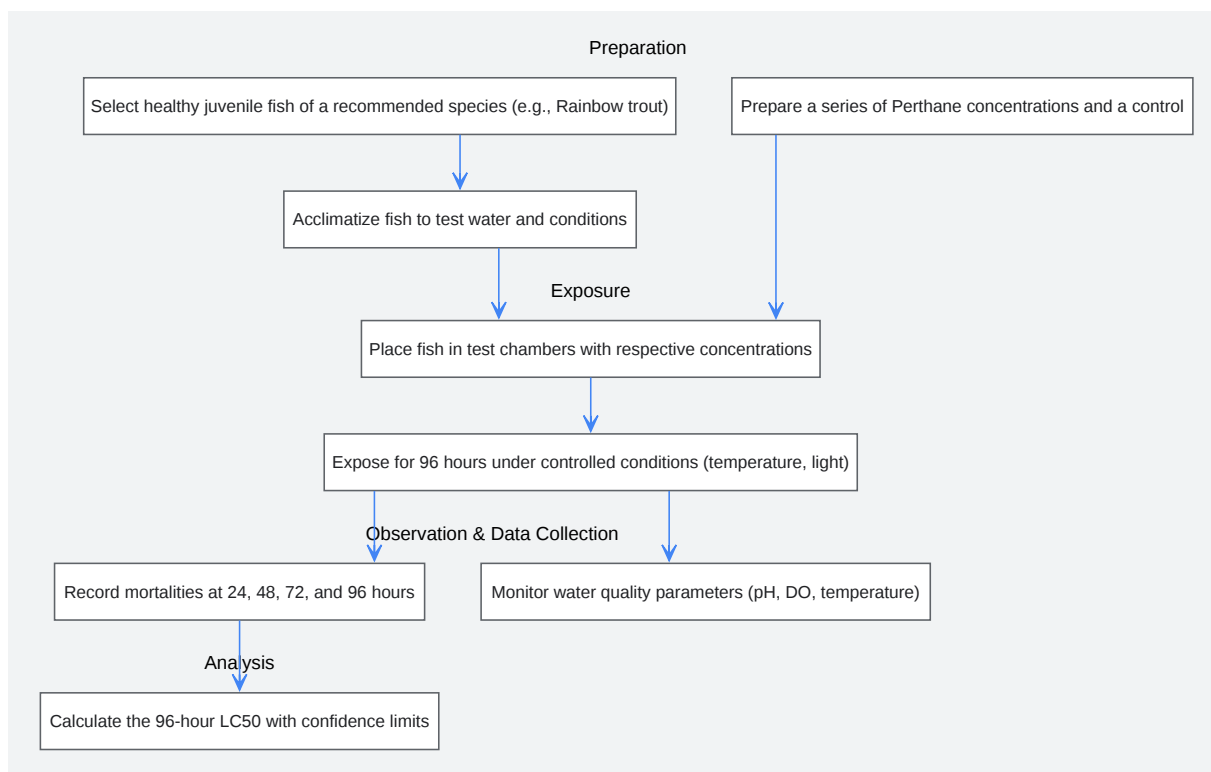
Aquatic Toxicity Testing

Standardized protocols, such as those from the Organisation for Economic Co-operation and Development (OECD), are used to assess the toxicity of chemicals to aquatic organisms.

1. Fish, Acute Toxicity Test (OECD Test Guideline 203)

This test determines the concentration of a substance that is lethal to 50% of a test population of fish over a 96-hour period.

Experimental Workflow for Fish Acute Toxicity Test (OECD 203)



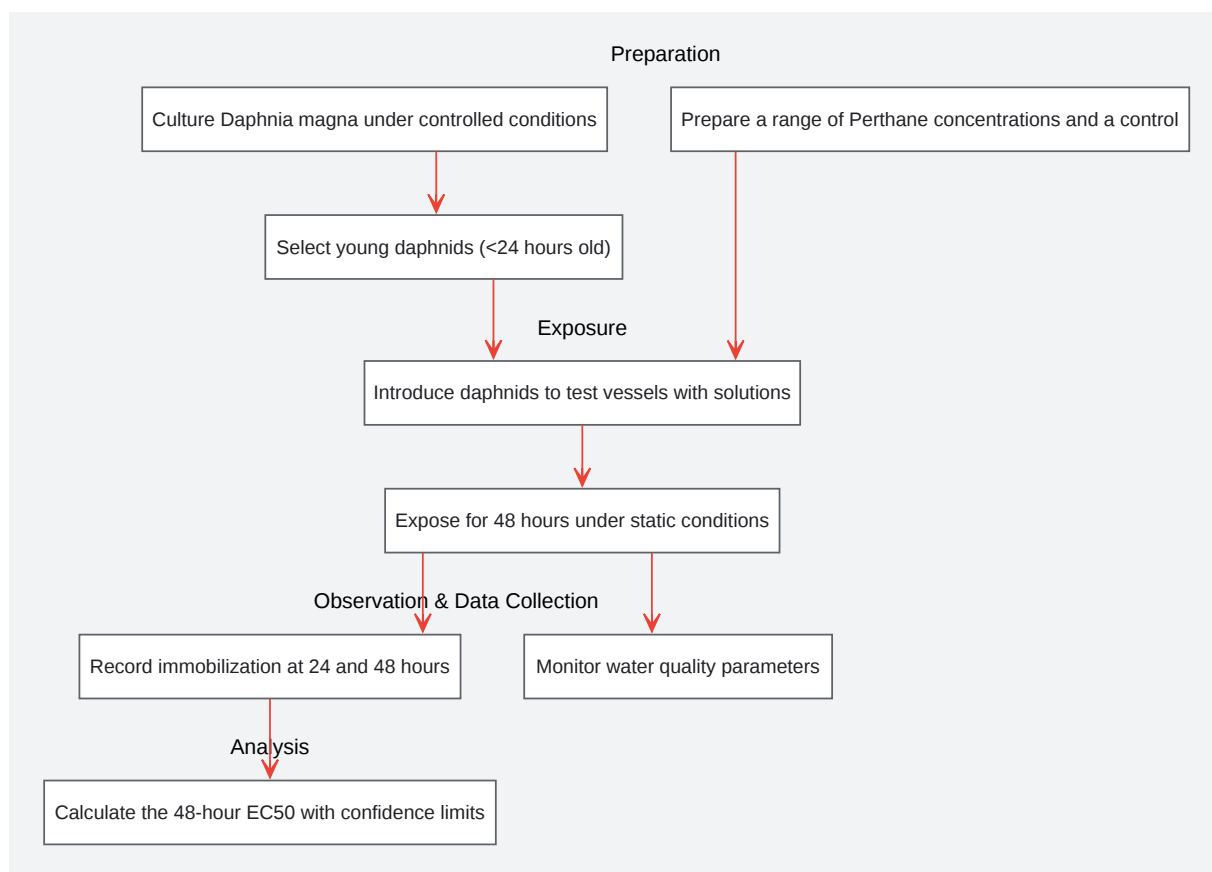
[Click to download full resolution via product page](#)

Caption: Workflow for a fish acute toxicity test following OECD Guideline 203.

2. *Daphnia* sp., Acute Immobilisation Test (OECD Test Guideline 202)

This test evaluates the concentration of a substance that causes immobilization in 50% of a *Daphnia magna* population over a 48-hour period.

Experimental Workflow for Daphnia Acute Immobilisation Test (OECD 202)



[Click to download full resolution via product page](#)

Caption: Workflow for a Daphnia sp. acute immobilisation test as per OECD Guideline 202.

Mechanism of Action

Perthane, like other organochlorine insecticides, primarily acts as a neurotoxin. The main mechanism of action involves the disruption of normal nerve function by interfering with ion

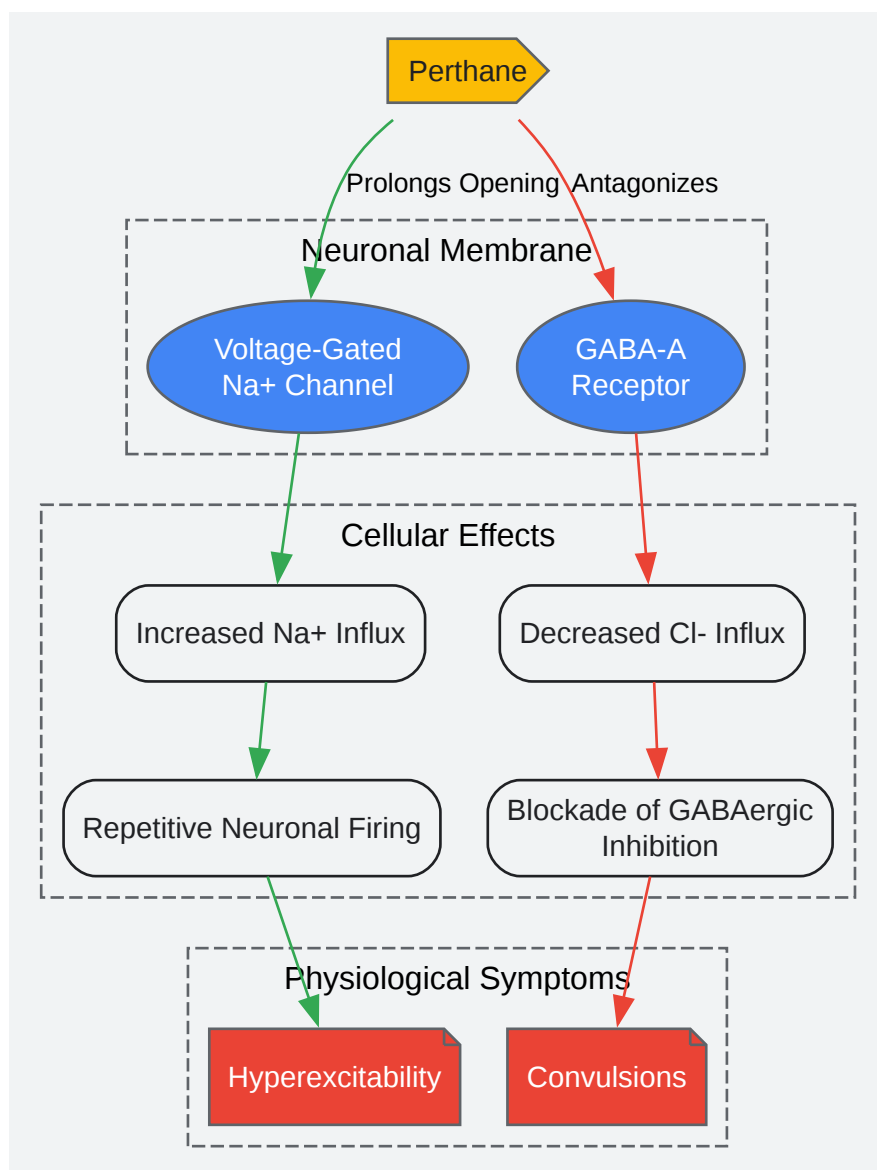
channels.

Neurotoxic Signaling Pathway

Organochlorine insecticides are known to target voltage-gated sodium channels and GABA-A receptors in the nervous system.

- **Voltage-Gated Sodium Channels:** **Perthane** is believed to prolong the opening of sodium channels in nerve cell membranes. This leads to a continuous influx of sodium ions, causing repetitive nerve discharges and resulting in a state of hyperexcitability.
- **GABA-A Receptors:** Some organochlorines can also act as non-competitive antagonists of the GABA-A receptor, which is a major inhibitory neurotransmitter receptor in the central nervous system. By blocking the chloride ion channel of this receptor, they inhibit the hyperpolarizing effect of GABA, leading to convulsions.

Proposed Signaling Pathway for **Perthane** Neurotoxicity



[Click to download full resolution via product page](#)

Caption: Proposed mechanism of neurotoxicity for **Perthane**, targeting ion channels.

Environmental Fate

Perthane is a persistent organic pollutant. Key environmental fate characteristics include:

- Soil: It is expected to be immobile in soil due to its high estimated organic carbon-water partition coefficient (K_{oc}).

- Water: In aquatic environments, **Perthane** is expected to adsorb to suspended solids and sediment. It has a very high potential for bioconcentration in aquatic organisms.
- Atmosphere: The atmospheric half-life of **Perthane** is estimated to be about 1.1 days.

Conclusion

The available data on **Perthane** indicate that it has low acute oral toxicity but raises concerns regarding its potential carcinogenicity and high ecotoxicity, particularly to aquatic organisms. Its persistence in the environment and potential for bioaccumulation are significant factors that led to its discontinuation. The primary mechanism of toxicity is through the disruption of neuronal signaling. This guide provides a consolidated resource of the key toxicological and ecotoxicological information on **Perthane** for the scientific community.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [wap.guidechem.com]
- To cite this document: BenchChem. [Perthane: A Toxicological and Ecotoxicological Profile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1679655#perthane-toxicology-and-ecotoxicology-data]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com